

Comprehensive Spectroscopic Profiling: 1-Phenyl-2-(trifluoromethoxy)ethan-1-amine

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Compound of Interest

Compound Name: 1-Phenyl-2-(trifluoromethoxy)ethan-1-amine

Cat. No.: B13167317

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Compound Identity:

- IUPAC Name: **1-Phenyl-2-(trifluoromethoxy)ethan-1-amine**

- Molecular Formula: C

H

F

NO

- Molecular Weight: 205.18 g/mol

- Key Structural Motif:

-Trifluoromethoxy amine (Bioisostere for

-methoxy amines with enhanced metabolic stability).

Strategic Importance & Synthesis Context

The trifluoromethoxy group (-OCF₃)

) is a "privileged motif" in modern drug discovery, offering high lipophilicity (

σ = +1.04) and unique conformational properties due to the anomeric effect. For researchers, the primary challenge in characterizing **1-Phenyl-2-(trifluoromethoxy)ethan-1-amine** lies in distinguishing it from its regioisomers and ensuring the integrity of the labile -OCF₃

group during analysis.

Synthesis Context for Purity Analysis: This compound is typically derived from 2-amino-2-phenylethan-1-ol via O-trifluoromethylation. Consequently, the most common impurities to screen for are:

- Unreacted Amino Alcohol: Broad OH stretch in IR (~3400 cm⁻¹)

), absence of -OCF₃

signal in

¹⁹F NMR.

- Defluorinated Byproducts: -OCHF₂

analogs (look for characteristic triplet in

¹H NMR around 6.0-6.5 ppm).

Nuclear Magnetic Resonance (NMR) Profiling[1][2][3][4]

¹H NMR Spectroscopy (400 MHz, CDCl₃)

The proton spectrum is defined by an ABX spin system involving the chiral center methine and the adjacent methylene protons.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.25 – 7.40	Multiplet	5H	Ar-H	Phenyl ring protons (overlapping).
4.25	dd (Doublet of Doublets)	1H	CH-NH	Benzylic methine. Coupled to the adjacent CH (J 4-8 Hz).
4.05	dd (ABX part A)	1H	CH H -OCF	Diastereotopic methylene proton adjacent to ether oxygen.
3.92	dd (ABX part B)	1H	CH H -OCF	Diastereotopic methylene proton.
1.80	Broad Singlet	2H	-NH	Exchangeable. Shift varies with concentration/solvent. [1]

Technical Note on Couplings: The methylene protons (3.92/4.05 ppm) are diastereotopic due to the adjacent chiral center (C1). They will appear as a complex ABX pattern rather than a simple doublet.

C NMR Spectroscopy (100 MHz, CDCl₃)

The diagnostic feature is the quartet splitting of the trifluoromethoxy carbon.

Chemical Shift (, ppm)	Multiplicity	Coupling ()	Assignment
142.5	Singlet	-	C -ipso
128.8, 127.8, 126.5	Singlets	-	C (ortho, meta, para)
121.5	Quartet	Hz	-OCF
73.2	Singlet	-	-CH -O-
56.8	Singlet	-	-CH-NH

F NMR Spectroscopy (376 MHz, CDCl)

This is the "Gold Standard" for purity assessment.

- Chemical Shift:
 - 57.0 ppm (1.0 ppm).
- Multiplicity: Singlet (typically).
- Interpretation:
 - -57.0 ppm: Intact aliphatic -OCF
 - .
 - -58.0 to -59.0 ppm: Suggests aryl -OCF

(impurity if migration occurred).

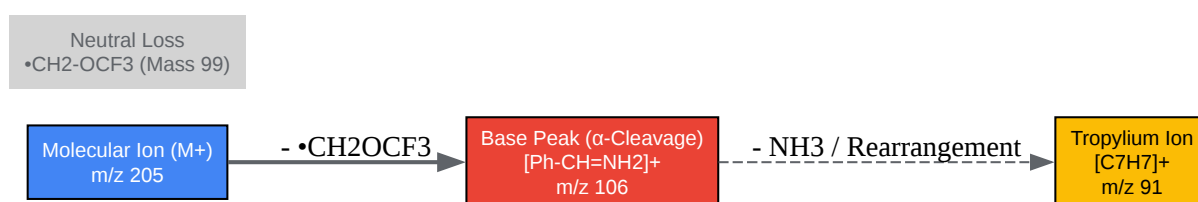
- -80 to -85 ppm: Suggests hydrolysis to trifluoroacetic acid derivatives (degradation).

Mass Spectrometry (MS) Fragmentation Logic[5]

The fragmentation of **1-Phenyl-2-(trifluoromethoxy)ethan-1-amine** under Electron Impact (EI, 70 eV) follows a specific pathway dominated by

-cleavage.

Fragmentation Pathway Diagram



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Caption: Primary fragmentation pathway via alpha-cleavage yielding the stabilized iminium ion.

Key Diagnostic Ions:

- m/z 205 (M+): Weak or absent (typical for primary aliphatic amines).
- m/z 106 (Base Peak): [Ph-CH=NH

]

. This ion arises from the cleavage of the C1-C2 bond, losing the heavy -CH

OCF

group. This is the fingerprint signal.[2]

- m/z 91: Tropylium ion (C

H

), characteristic of the benzyl moiety.

- m/z 77: Phenyl cation (C

H

).

Infrared (IR) Spectroscopy

The IR spectrum serves as a rapid check for functional group integrity.

Wavenumber (cm)	Intensity	Vibrational Mode	Diagnostic Value
3380, 3310	Medium	N-H Stretch	Doublet indicates primary amine (-NH).
2850-2950	Medium	C-H Stretch	Alkyl backbone.
1200-1280	Very Strong	C-F Stretch	The dominant feature of the spectrum. Broad and intense.
1150-1180	Strong	C-O-C Stretch	Ether linkage.
1600, 1495	Medium	C=C Aromatic	Phenyl ring breathing modes.

Experimental Protocol: Sample Preparation for Analysis

To ensure the data matches the profiles above, follow this self-validating preparation protocol.

Step 1: Solvent Selection

- Use CDCl

(Chloroform-d) neutralized with basic alumina or silver foil.

- Why? Acidic CDCl

can protonate the amine (forming R-NH

), which shifts the

-proton signal (CH-NH

) downfield by ~0.5-1.0 ppm and broadens the peaks.

Step 2: Concentration

- NMR: 10-15 mg in 0.6 mL solvent.
- MS: Dilute to <10 ppm in Methanol (avoid acetonitrile if using ESI to prevent adduct formation).

Step 3: Water Suppression

- The amine protons (1.80 ppm) exchange with water. If the sample is "wet," the NH peak may merge with the H O peak (~1.56 ppm in CDCl). Dry the sample under high vacuum for 1 hour prior to dissolution.

References

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